

improving the efficiency of americium purification processes

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Compound of Interest

Compound Name: *Americium*

CAS No.: *7440-35-9*

Cat. No.: *B1195910*

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Technical Support Center: Americium Purification Processes

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working on improving the efficiency of **americium** purification processes.

Frequently Asked Questions (FAQs)

Q1: What are the most common challenges in **americium** purification?

The primary challenges in **americium** purification stem from its chemical similarity to other elements present in source materials, particularly curium and lanthanides.^{[1][2][3]} Key difficulties include:

- Separation from Curium (Cm) and Lanthanides (Ln): **Americium**, curium, and trivalent lanthanides exhibit very similar ionic radii and chemical properties, making their separation a significant challenge.^{[1][3]}

- **Third-Phase Formation:** In solvent extraction processes, the formation of a third, often gelatinous, phase can occur, which complicates the separation process and can lead to loss of material.[\[4\]](#)
- **Radiolytic and Hydrolytic Stability of Extractants:** The high radioactivity of **americium** and the harsh acidic conditions can degrade the organic extractants used in separation processes, reducing their efficiency over time.[\[3\]](#)
- **Oxidation State Instability:** While exploiting higher oxidation states of **americium** can facilitate separation, maintaining **americium** in a stable higher oxidation state long enough for extraction can be difficult.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Q2: How can I improve the separation of **americium** from curium and lanthanides?

Several strategies can be employed to enhance the separation of **americium** from curium and lanthanides:

- **Solvent Extraction with Selective Ligands:** Utilizing organic-soluble complexing agents that show selectivity for **americium** over curium and lanthanides is a common approach. For instance, the AmSel (**Americium** Selective Extraction) process uses hydrophilic SO₃-Ph-BTPhen or SO₃-Ph-BTBP to selectively strip **americium** from an organic phase containing co-extracted actinides and lanthanides.[\[7\]](#)
- **Oxidation State Control:** **Americium** can be oxidized to higher oxidation states (V or VI), which have different chemical properties from the trivalent curium and lanthanides, enabling separation.[\[5\]](#)[\[6\]](#) A novel strategy involves stabilizing pentavalent **americium** (Am(V)) in a biphasic extraction system, leading to very high separation factors.[\[5\]](#)
- **Extraction Chromatography:** Resins like TEVA can be used to separate **americium** from lanthanides. In one method, **americium** and curium are retained on the resin from a thiocyanate solution, while lanthanides pass through.[\[8\]](#)[\[9\]](#)

Q3: What causes third-phase formation in solvent extraction and how can it be prevented?

Third-phase formation in solvent extraction, particularly when using extractants like TODGA (N,N,N',N'-tetraoctyl diglycolamide) in hydrocarbon diluents, is a known issue that can hinder the process.[\[4\]](#) This phenomenon is related to the aggregation of extractant molecules.[\[3\]](#)

To mitigate third-phase formation, an additive such as DHOA (2,5-dihexyl-3-oxyaniline) can be used. The addition of DHOA allows for sufficient **americium** loading of the solvent without the formation of a third phase.[\[4\]](#)

Troubleshooting Guides

Problem: Low Americium Recovery Yield

Possible Cause	Troubleshooting Step
Incomplete Extraction	Optimize the concentration of the extractant and the acidity of the aqueous phase. For example, in the AMPPEX process, good extraction is achieved at 2-3 mol/L nitric acid. [4]
Precipitation of Americium Oxalate	Ensure the final nitric acid and oxalic acid concentrations are optimized. For instance, an americium recovery of >99.9% can be achieved with final concentrations of 0.23 mol/L nitric acid and 0.1 mol/L oxalic acid. [4]
Degradation of Extraction Resin	Evaluate the radiolytic and chemical stability of the resin. Consider switching to more robust resins like TODGA or TEHDGA, which have shown greater resistance to degradation compared to m-CMPO. [10] [11]
Co-extraction of Impurities	Implement a multi-step separation process. For example, uranium can be separated first using TBP, followed by the separation of other impurities like iron and sodium using a TODGA/DHOA mixture. [12]

Problem: Poor Separation from Contaminants (e.g., Pu, U, Fe)

Possible Cause	Troubleshooting Step
Inadequate Separation Technique	Employ a combination of separation methods. For instance, anion exchange can be used for plutonium recovery, followed by solvent extraction with 30% TBP-kerosene for uranium separation. [12]
Suboptimal Stripping Conditions	Adjust the composition of the stripping solution. In a CMPO-based extraction, stripping with 0.04M HNO ₃ + 0.05M NaNO ₂ can effectively remove plutonium from the americium-containing stream. [12]
Contaminant Co-precipitation	In oxalate precipitation, carefully control the pH. Precipitating americium oxalate at a pH of 2.5 to 2.9 can leave some metallic impurities in the solution. [13]

Quantitative Data Summary

Table 1: **Americium** Recovery and Purity in Different Purification Processes

Process	Key Reagents	Americium Recovery	Americium Purity	Decontamination Factor (from major impurities)	Reference
AMPPEX	TODGA, DHOA, Oxalic Acid	> 99%	> 99%	N/A	[4]
Three-Step Solvent Extraction & Extraction Chromatography	30% TBP, 0.1M TODGA + 0.5M DHOA, CMPO resin	> 80%	~99%	> 3000	[12]
Ion Exchange, Solvent Extraction & Precipitation	Dowex 1x4, 30% TBP-kerosene, Fluoride Precipitation	~90%	N/A	N/A	[12]
Solid-Liquid Extraction with NaBiO ₃	NaBiO ₃ , Nitric Acid	97 ± 3%	> 90%	N/A	[14]

Experimental Protocols

Protocol 1: Americium Separation using Solid-Liquid Extraction with Sodium Bismuthate[\[14\]](#)

This method utilizes sodium bismuthate (NaBiO₃) for both the oxidation and separation of **americium** from curium.

- Column Preparation:
 - Pack 75 mg of Celite to form a plug in a column.

- On top of the plug, pack 500 mg of a mixture of Celite and NaBiO₃ powder (5% NaBiO₃ by weight).
- Wash the column with 10 mL of 0.1 M nitric acid to acidify the mixture.
- Sample Loading:
 - Load 1.0 mL of the sample containing **americium** and curium onto the column.
- **Americium** Elution:
 - Elute the **americium** with 15 mL of 0.1 M nitric acid.
- Curium Elution:
 - Elute the curium with 15 mL of 2.0 M nitric acid.
- Analysis:
 - Analyze the collected fractions using alpha spectrometry.

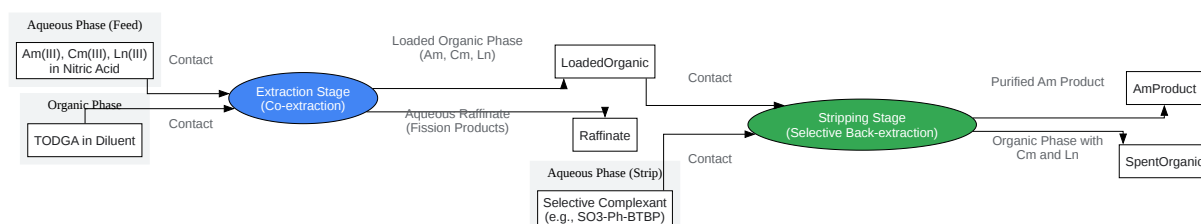
Protocol 2: Americium Oxalate Precipitation[4][11]

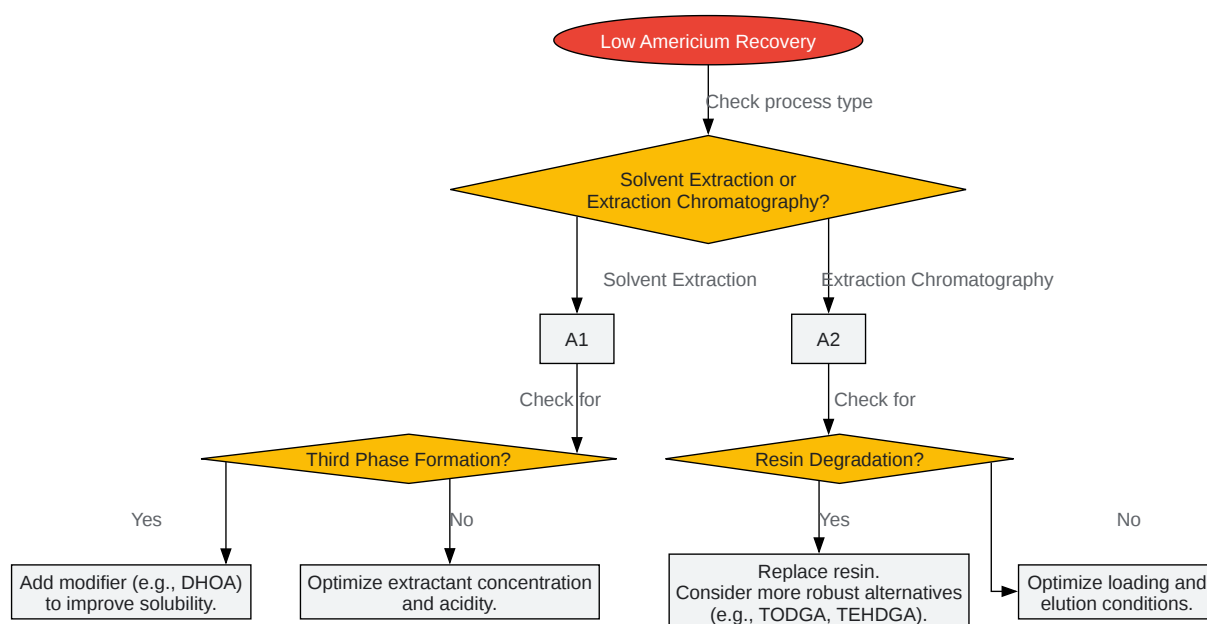
This protocol describes the precipitation of **americium** oxalate from a purified **americium** nitrate solution.

- Feed Preparation:
 - Start with a purified **americium** nitrate solution containing 0.25 – 0.3 mol/L nitric acid.
- Precipitation:
 - Add oxalic acid to the **americium** nitrate solution to precipitate **americium** oxalate.
- Filtration:
 - Filter the resulting **americium** oxalate solid. The typical loss of **americium** to the filtrate is about 1 mg/L.

- Calcination:
 - Heat and decompose the **americium** oxalate solid to convert it to **americium** oxide.

Visualizations





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